

2-Phenylethanol-d4 safety and handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Phenylethanol-d4

Cat. No.: B564626

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An In-depth Technical Guide on the Safety and Handling of 2-Phenylethanol-d4

This guide provides comprehensive safety and handling information for **2-Phenylethanol-d4** (CAS No: 107473-33-6), a deuterated form of 2-Phenylethanol. It is intended for researchers, scientists, and professionals in drug development and other scientific fields. The safety and handling information provided is primarily based on the data for its non-deuterated analogue, 2-Phenylethanol (CAS No: 60-12-8), as specific comprehensive safety data for the deuterated compound is limited. This approach is standard practice, as the toxicological and chemical properties of isotopically labeled compounds are generally considered comparable to their non-labeled counterparts.

Chemical and Physical Properties

2-Phenylethanol-d4 is the deuterium-labeled version of 2-Phenylethanol.^{[1][2]} It is a colorless liquid with a pleasant floral odor.^{[2][3]} While primarily used as a tracer or internal standard in quantitative analysis, its physical and chemical properties are crucial for safe handling.^[1]

Table 1: Physical and Chemical Properties of 2-Phenylethanol

Property	Value	Source(s)
Molecular Formula	C₈H₆D₄O	[2]
Molecular Weight	126.19 g/mol	[2]
Appearance	Colorless liquid	[3] [4]
Odor	Floral, rose-like	[3] [5]
Melting Point	-27 °C (-16.6 °F)	[4] [6]
Boiling Point	219-221 °C (426-430 °F)	[4] [6]
Density	1.02 g/mL at 20 °C (68 °F)	
Flash Point	102 °C (215.6 °F)	[4]
Solubility in Water	Slightly soluble (2 mL/100 mL)	[6]
log P (Octanol/Water Partition Coefficient)	1.36	[6]
Vapor Pressure	0.08 mbar at 20 °C	[4]

| Vapor Density | 4.21 |[\[4\]](#) |

Hazard Identification and Toxicology

2-Phenylethanol is classified as harmful if swallowed and causes serious eye irritation.[\[4\]](#)[\[7\]](#) It is also considered toxic in contact with skin.[\[7\]](#)

Table 2: Toxicological Data for 2-Phenylethanol

Toxicity Endpoint	Value	Species	Source(s)
Acute Oral Toxicity (LD50)	Harmful if swallowed (Category 4)	Rat	[4] [7]
Acute Dermal Toxicity (LD50)	Toxic in contact with skin (Category 3)	Rabbit	[7]
Skin Irritation	Causes skin irritation	Rabbit	[7]
Eye Irritation	Causes serious eye irritation (Category 2A)	Rabbit	[4] [7]

| Carcinogenicity | Not identified as a carcinogen by IARC or NTP | N/A | |

Hazard Statements:

- H302: Harmful if swallowed.[\[7\]](#)
- H311: Toxic in contact with skin.[\[7\]](#)
- H319: Causes serious eye irritation.[\[8\]](#)

Precautionary Statements:

- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.[\[7\]](#)
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[7\]](#)
- P301 + P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[9\]](#)

Experimental Protocols

Detailed experimental protocols for the specific toxicological data cited in safety data sheets are often proprietary. However, these studies generally follow standardized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD).

OECD Test Guideline 420: Acute Oral Toxicity - Fixed Dose Procedure

This method is used to assess the acute oral toxicity of a substance. The protocol involves the following key steps:

- **Animal Selection:** Healthy, young adult rodents (typically female rats) are used.
- **Housing and Fasting:** Animals are caged individually and fasted (food, but not water) overnight before dosing.
- **Dosing:** The test substance is administered in a single dose by gavage using a stomach tube. The dose is selected from one of four fixed levels: 5, 50, 300, and 2000 mg/kg body weight.
- **Observation:** Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes for up to 14 days.
- **Necropsy:** All animals are subjected to a gross necropsy at the end of the observation period to identify any pathological changes.
- **Data Analysis:** The results are used to classify the substance into a specific hazard category based on the observed mortality and signs of toxicity at a given dose level.

OECD Test Guideline 405: Acute Eye Irritation/Corrosion

This guideline describes the procedure for determining the potential of a substance to cause eye irritation or corrosion.

- **Animal Selection:** A single, healthy adult albino rabbit is used for the initial test.
- **Application:** A measured amount of the test substance (0.1 mL for liquids) is placed into the conjunctival sac of one eye of the rabbit. The other eye remains untreated and serves as a

control.

- Observation: The eyes are examined for ocular lesions (corneal opacity, iritis, conjunctival redness, and chemosis) at 1, 24, 48, and 72 hours after application.
- Scoring: The severity of the lesions is scored according to a standardized system.
- Confirmation Test: If a corrosive or severe irritant effect is not observed, the test is confirmed using two additional rabbits.
- Classification: The substance is classified based on the persistence and severity of the observed ocular lesions.

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize risk.

Engineering Controls:

- Use in a well-ventilated area, preferably in a chemical fume hood.[\[9\]](#)[\[10\]](#)
- Ensure eyewash stations and safety showers are readily accessible.[\[10\]](#)

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles with side shields or a face shield.[\[9\]](#)[\[11\]](#)
- Skin Protection: Wear chemical-resistant gloves (e.g., PVC, nitrile rubber).[\[5\]](#)[\[9\]](#) A lab coat or chemical-resistant suit should be worn to prevent skin contact.[\[11\]](#)
- Respiratory Protection: If ventilation is inadequate or if there is a risk of inhalation, use a NIOSH/MSHA-approved respirator with an organic vapor cartridge.[\[10\]](#)

Storage:

- Store in a cool, dry, and well-ventilated place.[\[4\]](#)[\[9\]](#)
- Keep containers tightly closed when not in use.[\[4\]](#)[\[9\]](#)

- Store away from incompatible materials such as strong oxidizing agents and strong acids.[7]
- The substance may form explosive peroxides upon prolonged storage, especially in contact with air and light.[5] It is recommended to date containers upon opening and periodically test for peroxides.

Emergency Procedures

First Aid Measures:

- If Swallowed: Rinse mouth with water. Call a POISON CENTER or doctor immediately. Do not induce vomiting.[8]
- If in Eyes: Rinse cautiously with water for at least 15 minutes, holding the eyelids apart. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention from an ophthalmologist.[8][9]
- If on Skin: Take off immediately all contaminated clothing. Rinse skin with plenty of water/shower.[8]
- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention.[4]

Spill and Leak Procedures:

- Minor Spills: Remove all ignition sources. Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite).[7] Place the absorbed material into a sealed container for proper disposal.
- Major Spills: Evacuate the area. Wear appropriate PPE, including respiratory protection.[9] Contain the spill and prevent it from entering drains.[11] Collect the material as described for minor spills.

Fire-Fighting Measures:

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[11]

- Hazards: The substance is combustible. Vapors are heavier than air and may form explosive mixtures with air.[9] Hazardous combustion products include carbon monoxide and carbon dioxide.[9][10]
- Firefighter Protection: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[11]

Waste Disposal

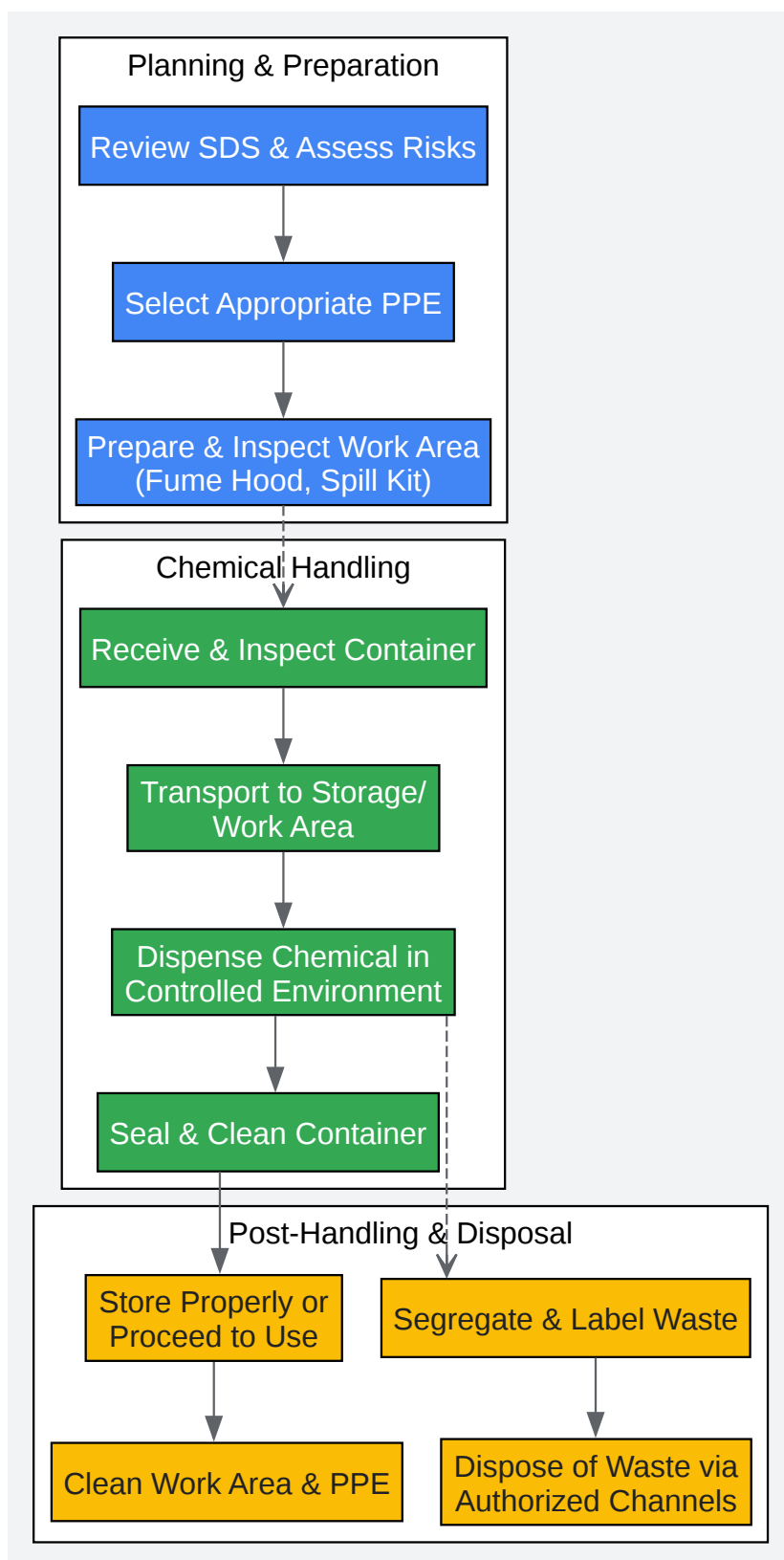
Dispose of waste material in accordance with all applicable local, state, and federal regulations.

[5] Containers should be punctured to prevent reuse and disposed of at an authorized landfill.

[5] Do not allow the product to enter drains or waterways.[9]

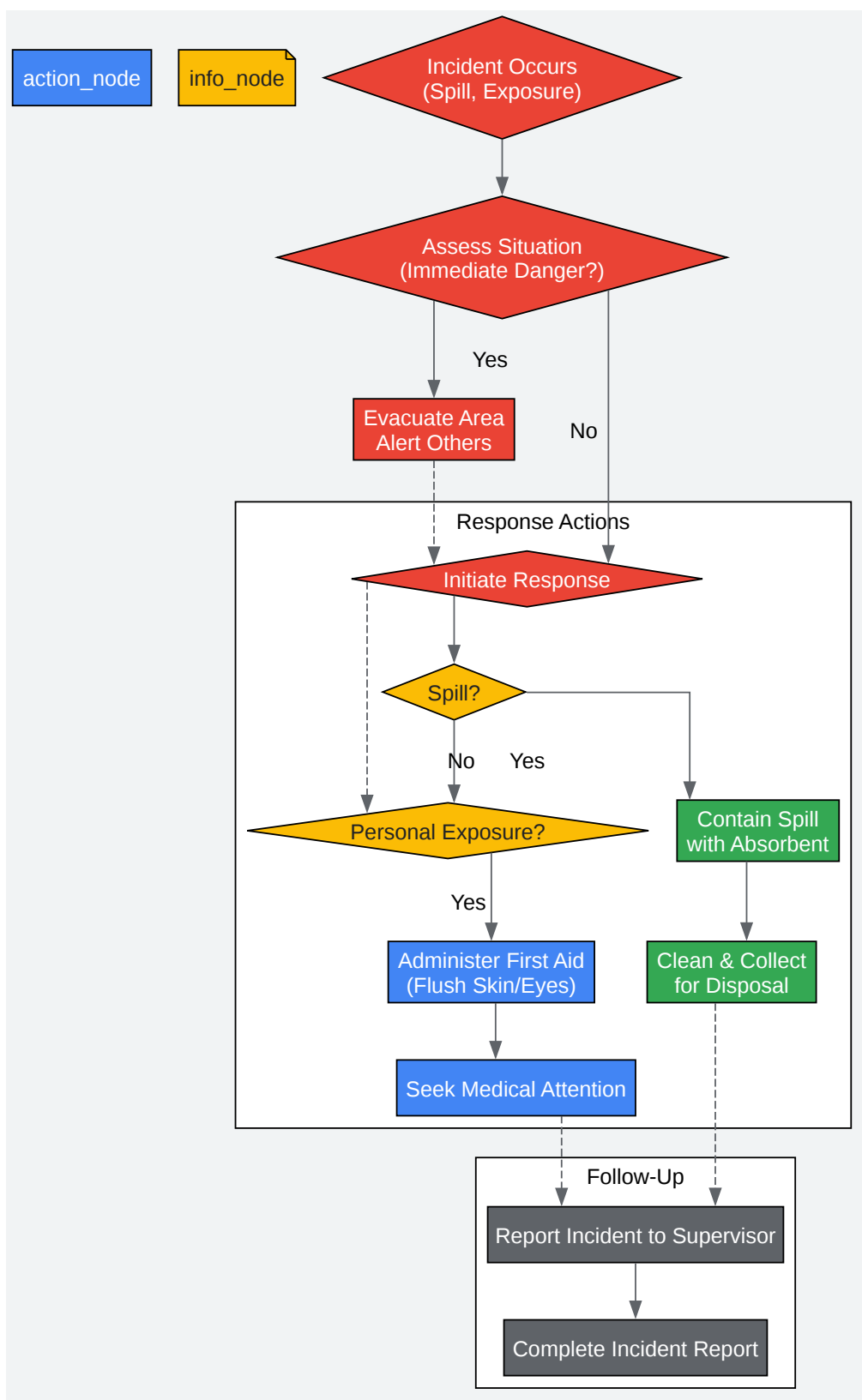
Visualized Workflows

The following diagrams illustrate standardized workflows for handling and emergency response.



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Caption: A logical workflow for the safe handling of laboratory chemicals.



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Caption: A decision workflow for emergency response to a chemical incident.

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- To cite this document: BenchChem. [2-Phenylethanol-d4 safety and handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b564626#2-phenylethanol-d4-safety-and-handling]

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